

Characterization Data for CAS 59321-65-2 (NACET) Purity Assessment

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Trimethyl-thiophen-2-ylmethyl-silane*

CAS No.: *59321-65-2*

Cat. No.: *B1611666*

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Executive Summary: The Lipophilicity Paradox

CAS 59321-65-2, chemically identified as N-Acetyl-L-cysteine ethyl ester (NACET), represents a significant pharmacokinetic evolution of the standard N-Acetylcysteine (NAC). While NAC suffers from low oral bioavailability (<5%) due to its negative charge at physiological pH, NACET's esterification renders it lipophilic, allowing it to bypass the amino acid transport system and diffuse directly through cell membranes.

The Analytical Challenge: This enhanced biological performance comes at the cost of chemical stability. The ethyl ester moiety is susceptible to hydrolysis and rapid oxidation. Standard purity protocols for NAC (often involving highly acidic aqueous mobile phases) can degrade NACET during analysis, leading to false-negative purity results. This guide outlines a non-destructive characterization workflow designed specifically for this lipophilic derivative.

Part 1: Chemical Identity & Stability Profile

Comparative Properties: NACET vs. NAC

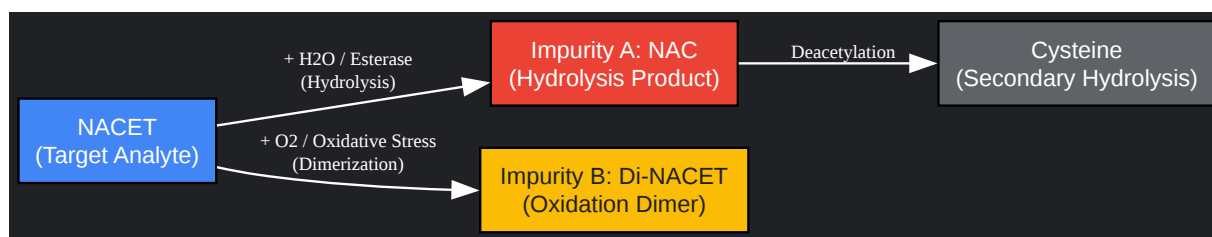
The following table contrasts the physicochemical properties of NACET with its parent compound. Note the inversion of lipophilicity (LogP), which dictates the change in analytical strategy.

Feature	NACET (CAS 59321-65-2)	NAC (CAS 616-91-1)	Analytical Implication
Molecular Weight	191.25 g/mol	163.2 g/mol	Distinct mass shift (+28 Da) in MS.
LogP (Lipophilicity)	~0.85 (Lipophilic)	-0.66 (Hydrophilic)	NACET requires higher organic ratios in HPLC.
Melting Point	44.0 – 45.0 °C	109 – 110 °C	Low MP makes NACET sensitive to thermal degradation during drying.
Solubility	DMSO, Ethanol, Chloroform	Water, dilute acid	Avoid aqueous stock solutions for long-term storage.
Critical Impurities	NAC (Hydrolysis), Di-NACET (Dimer)	Di-NAC (Dimer)	Presence of NAC indicates moisture exposure.

The Degradation Pathway

Understanding the impurities is prerequisite to detecting them. NACET degrades via two distinct mechanisms:

- Hydrolysis: Loss of the ethyl group to reform NAC.
- Oxidation: Disulfide bond formation between two NACET molecules (Di-NACET).



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Figure 1: Primary degradation pathways for CAS 59321-65-2. Note that 'Impurity A' (NAC) is the most common artifact generated by improper analytical handling.

Part 2: Analytical Methodologies

HPLC Purity Assessment (The "Soft" Method)

Critique of Standard Methods: USP methods for NAC often use Phosphate buffers at pH 2.0–2.5. This acidity can catalyze the hydrolysis of the NACET ester bond on the column, appearing as a split peak or a high NAC impurity baseline.

Recommended Protocol: Use a volatile, slightly higher pH buffer (pH 4.0–4.5) to stabilize the ester while maintaining ionization for MS detection.

Experimental Protocol

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: 10 mM Ammonium Formate (pH 4.0 adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient:
 - 0-2 min: 5% B (Equilibration)
 - 2-10 min: 5% -> 60% B (Elution of NACET)
 - 10-12 min: 60% -> 90% B (Wash lipophilic dimers)
- Flow Rate: 1.0 mL/min.

- Detection: UV @ 215 nm (Thiol/Ester absorption) & 254 nm.
- Temperature: 25°C (Do strictly not exceed 30°C to prevent on-column degradation).

Data Interpretation:

- NAC Retention Time: ~2.5 - 3.0 min (Elutes early due to polarity).
- NACET Retention Time: ~7.5 - 8.5 min.
- Di-NACET Retention Time: ~10.0+ min (Highly lipophilic).

Proton NMR (¹H-NMR) Verification

NMR is superior to HPLC for confirming the integrity of the ethyl ester group without the risk of hydrolysis during measurement.

Solvent Choice: Use DMSO-d₆ or CDCl₃. Avoid D₂O, as it promotes hydrolysis and exchange of the thiol proton.

Key Diagnostic Signals (in CDCl₃):

- Ethyl Ester Triplet:

~1.28 ppm (

of ethyl group).
- Ethyl Ester Quartet:

~4.20 ppm (

of ethyl group).
- Acetyl Singlet:

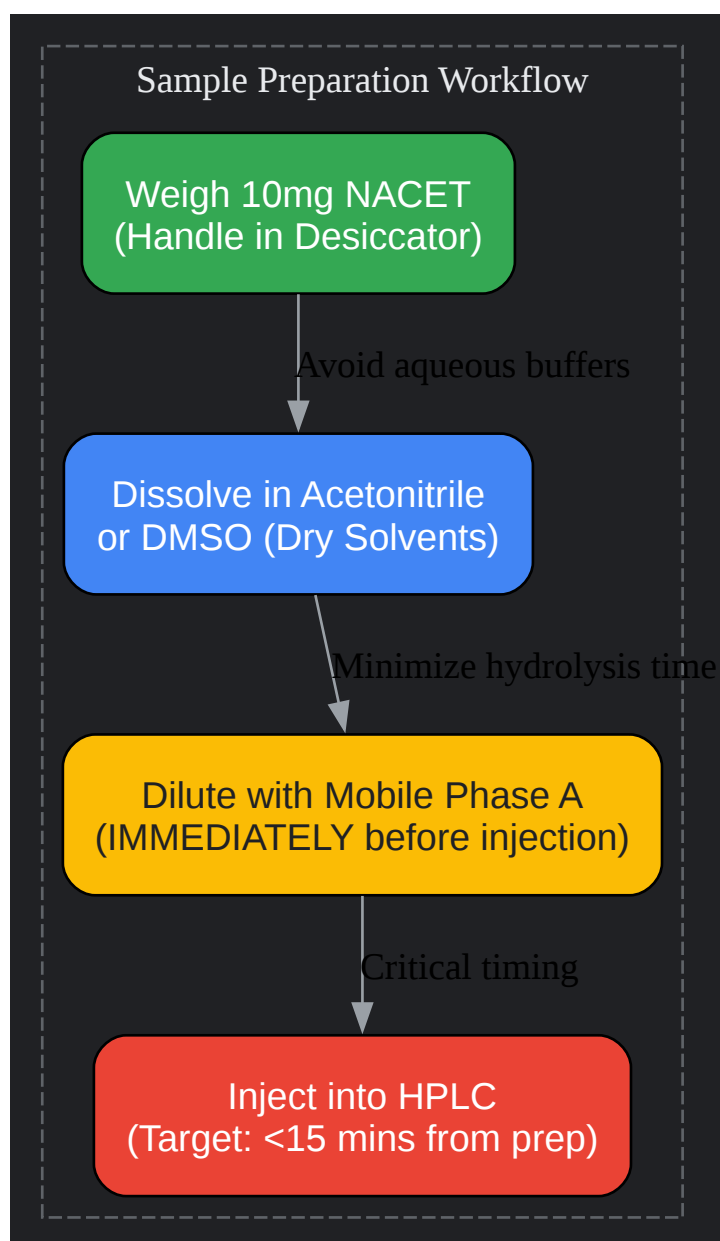
~2.05 ppm.
- Thiol Proton:

~1.5–2.0 ppm (Often splits or broadens; exchangeable).

Validation Check: Integration of the Ethyl Quartet (2H) to the Acetyl Singlet (3H) must yield a 2:3 ratio. A deviation implies ester hydrolysis (loss of ethyl group).

Part 3: Sample Preparation & Handling Workflow

To ensure reproducibility, the sample preparation must minimize moisture and heat exposure.



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Figure 2: Minimized-latency workflow to prevent pre-analytical hydrolysis of the ester.

Step-by-Step Preparation:

- Stock Solution: Dissolve 10 mg of CAS 59321-65-2 in 1 mL of pure Acetonitrile or DMSO. Do not use water.^[1]
- Working Solution: Dilute the stock 1:10 with Mobile Phase A (Ammonium Formate) directly in the HPLC vial.
- Injection: Inject within 15 minutes of dilution.
 - Why? Even at pH 4, the ester will slowly hydrolyze in the aqueous buffer component of the mobile phase.

References

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- To cite this document: BenchChem. [Characterization Data for CAS 59321-65-2 (NACET) Purity Assessment]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1611666/docs#characterization-data-for-cas-59321-65-2-nacet-purity-assessment\]](https://www.benchchem.com/product/b1611666/docs#characterization-data-for-cas-59321-65-2-nacet-purity-assessment)

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